

Proper Disposal of (+)-Isononyl Acetate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: (+)-isononyl acetate

Cat. No.: B1147620

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of chemical reagents is paramount. This document provides essential, immediate safety and logistical information for the proper disposal of **(+)-isononyl acetate**, a flammable and environmentally hazardous substance.

Proper disposal of **(+)-isononyl acetate** is critical to maintaining a safe laboratory environment and preventing environmental contamination. This substance is a flammable liquid and is very toxic to aquatic life with long-lasting effects^{[1][2]}. Adherence to established protocols is not only a matter of safety but also of regulatory compliance.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **(+)-isononyl acetate**.

Property	Value
Molecular Formula	C ₁₁ H ₂₂ O ₂
Molecular Weight	186.29 g/mol
Flash Point	82.9°C
Boiling Point	220.8°C (estimated)[3]
Density	0.8726 g/cm ³ (estimated)[3]
Solubility in Water	12.56 mg/L at 25°C[3]
Vapor Pressure	13.332 hPa at 90.97°C[3]

Personal Protective Equipment (PPE) and Handling

Before handling **(+)-isononyl acetate**, it is imperative to be equipped with the appropriate personal protective equipment.

- Eye and Face Protection: Wear tightly fitting safety goggles or a face shield[2][4].
- Skin Protection: Use solvent-resistant gloves and protective work clothing that covers the skin[2][4].
- Respiratory Protection: If ventilation is inadequate or exposure limits are exceeded, use an organic vapor respirator[2][4].

Always handle **(+)-isononyl acetate** in a well-ventilated area, and ensure that an eyewash station is readily available[2]. Avoid contact with skin and eyes, and do not breathe in vapors[2].

Spill and Leak Procedures

In the event of a spill or leak, immediate and appropriate action is necessary to contain the substance and prevent further contamination.

For Small Spills:

- Eliminate all ignition sources from the immediate area[2][5].

- Ventilate the area.
- Absorb the spill with a non-combustible material such as dry earth, sand, or absorbent clay[2][5].
- Collect the absorbed material using clean, non-sparking tools and place it into a suitable, labeled container for disposal[5].

For Large Spills:

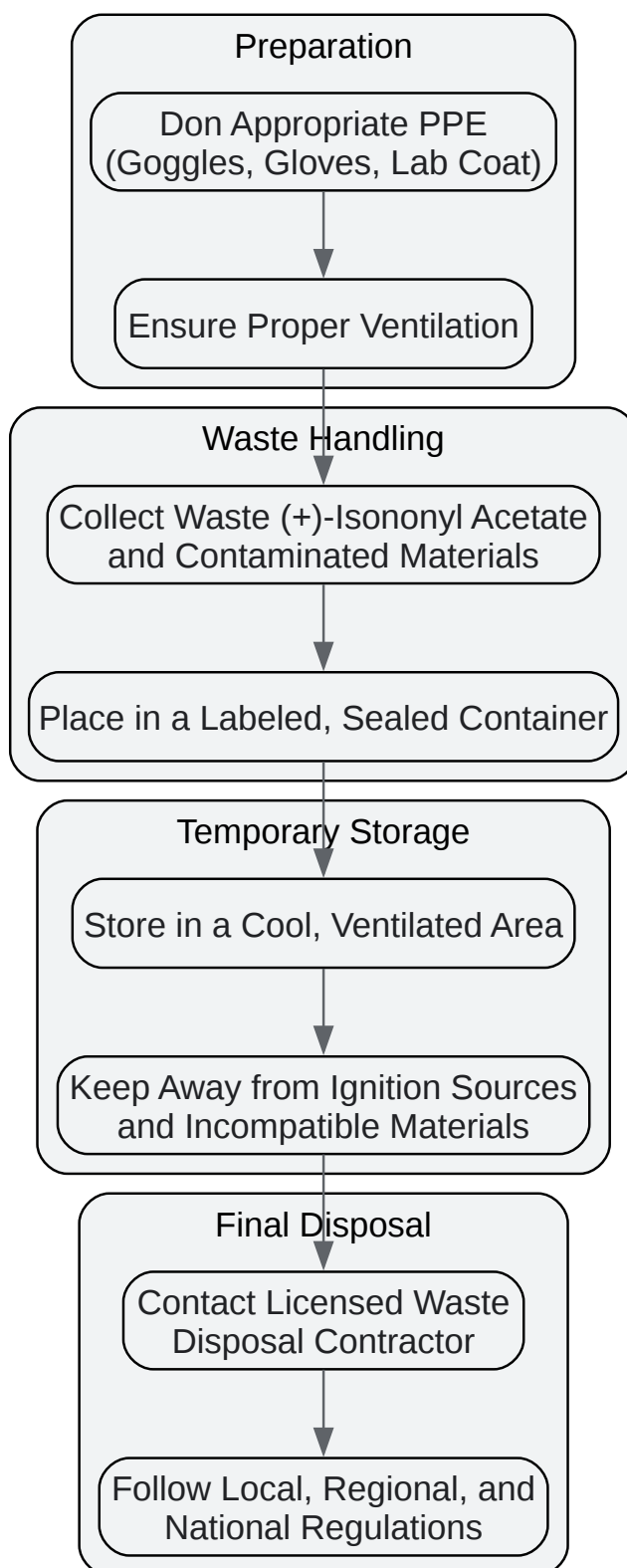
- Isolate the spill or leak area for at least 50 meters (150 feet) in all directions[5].
- Consider an initial downwind evacuation for at least 300 meters (1000 feet)[5].
- Dike the spilled material to prevent it from entering waterways, sewers, or confined areas[2][5].
- Use a vapor-suppressing foam to reduce vapors if available[5].
- Contain and collect the material for disposal as you would for a small spill, ensuring all cleanup materials are also placed in a designated waste container[2].

Disposal Protocol

The primary method for the disposal of **(+)-isononyl acetate** is to treat it as a hazardous waste. Do not dispose of this chemical in drains or with regular trash.

- Containerization: Collect waste **(+)-isononyl acetate** and any contaminated materials in a suitable, tightly closed, and properly labeled container.
- Storage: Store the waste container in a cool, well-ventilated area away from ignition sources, strong acids, and oxidizing agents[2].
- Professional Disposal: Arrange for the disposal of the waste through a licensed waste disposal contractor. Always follow local, regional, and national regulations for hazardous waste disposal[2][6].

The following diagram outlines the logical workflow for the disposal of **(+)-isononyl acetate**.



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Disposal Workflow for **(+)-Isononyl Acetate**

Emergency Procedures

- Fire: Use dry chemical, CO₂, water spray, or alcohol-resistant foam to extinguish a fire. Avoid using a heavy stream of water as it may spread the fire[2]. Firefighters should wear self-contained breathing apparatus (SCBA) and full protective equipment[2].
- Ingestion: If swallowed, do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention[1][4].
- Skin Contact: Remove contaminated clothing and wash the skin thoroughly with soap and water. If irritation develops or persists, seek medical attention[1].
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and get medical attention if irritation develops or persists[1][2].

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